

# Essential Safety and Logistical Information for Handling Voruciclib

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## Compound of Interest

Compound Name: Voruciclib

Cat. No.: B612172

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This document provides comprehensive guidance on the safe handling, personal protective equipment (PPE), and disposal of **Voruciclib**. Adherence to these procedures is critical to ensure personnel safety and maintain a secure laboratory environment. Due to conflicting information in available Safety Data Sheets (SDS), with some classifying **Voruciclib** as non-hazardous<sup>[1][2]</sup> and others advising stringent precautions<sup>[1]</sup>, it is imperative to handle this compound as a potent substance.

## Personal Protective Equipment (PPE)

When handling **Voruciclib**, a comprehensive PPE strategy is essential to minimize exposure. The following PPE is mandatory:

- **Gloves:** Double gloving with nitrile gloves is required. Change gloves immediately if contaminated. Do not wear gloves outside of the designated laboratory area.
- **Eye Protection:** Safety goggles with side shields are necessary to protect against splashes and airborne particles.
- **Lab Coat:** A dedicated, impervious lab coat must be worn. This should be removed before leaving the laboratory.

- Respiratory Protection: For procedures that may generate dust or aerosols, a suitable respirator is required. All personnel requiring respiratory protection must be properly fit-tested.

## Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation and Weighing:

- All handling of **Voruciclib** powder should be conducted within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.
- The work surface should be covered with a disposable, plastic-backed absorbent pad.
- Use dedicated, clearly labeled equipment (spatulas, weigh boats, etc.) for handling **Voruciclib**.

### 2. Dissolution:

- When preparing solutions, add the solvent to the powdered **Voruciclib** slowly to avoid splashing.
- **Voruciclib** is soluble in DMSO.[3]

### 3. In-Vitro and In-Vivo Studies:

- All cell culture work and animal dosing involving **Voruciclib** should be performed in a biological safety cabinet (BSC) or an appropriate ventilated enclosure.
- Clearly label all containers, cages, and waste materials with "**Voruciclib**" and/or "Cytotoxic Agent."

### 4. Decontamination and Spill Cleanup:

- In case of a small spill, alert personnel in the immediate area. Wearing appropriate PPE, cover the spill with an absorbent material. Collect the contaminated material into a sealed, labeled hazardous waste container. Clean the area with a suitable decontamination solution (e.g., a strong alkaline cleaning agent), followed by a thorough rinse with water.[4]

- For large spills, evacuate the area and contact the institutional Environmental Health and Safety (EHS) department immediately.

## Disposal Plan

All waste generated from the handling of **Voruciclib** must be treated as hazardous chemical waste.

- Solid Waste: Unused powder, contaminated PPE (gloves, lab coats, etc.), and labware (pipette tips, tubes) must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: All solutions containing **Voruciclib**, including cell culture media and animal dosing solutions, must be collected in a sealed, leak-proof, and clearly labeled hazardous waste container.
- Sharps: Needles, syringes, and other sharps contaminated with **Voruciclib** must be disposed of in a designated, puncture-resistant sharps container for cytotoxic waste.

Do not dispose of any **Voruciclib** waste down the drain or in the regular trash. All hazardous waste must be disposed of through the institution's EHS-approved waste management program.

## Quantitative Data Summary

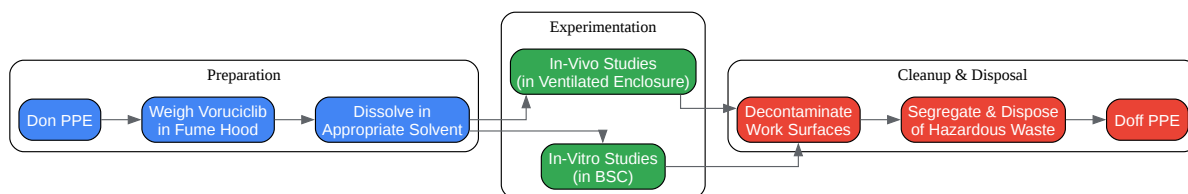
The following table summarizes key quantitative data for **Voruciclib**.

Property	Value	Source(s)
Molecular Weight	469.84 g/mol	[3]
Molecular Formula	C <sub>22</sub> H <sub>19</sub> ClF <sub>3</sub> NO <sub>5</sub>	[3]
CAS Number	1000023-04-0	[2]
Solubility	DMSO: 42.5 mg/mL (90.46 mM)	[3]
Ki Values		
CDK9/cyc T2	0.626 nM	[1]
CDK9/cyc T1	1.68 nM	[1]
CDK6/cyc D1	2.92 nM	[1]
CDK4/cyc D1	3.96 nM	[1]
CDK1/cyc B	5.4 nM	[1]
CDK1/cyc A	9.1 nM	[1]
Storage	Powder: -20°C for 3 years In solvent: -80°C for 1 year	[3]

Note: An Occupational Exposure Limit (OEL) for **Voruciclib** has not been established.[5]  
Therefore, strict adherence to the handling procedures for potent compounds is mandatory.

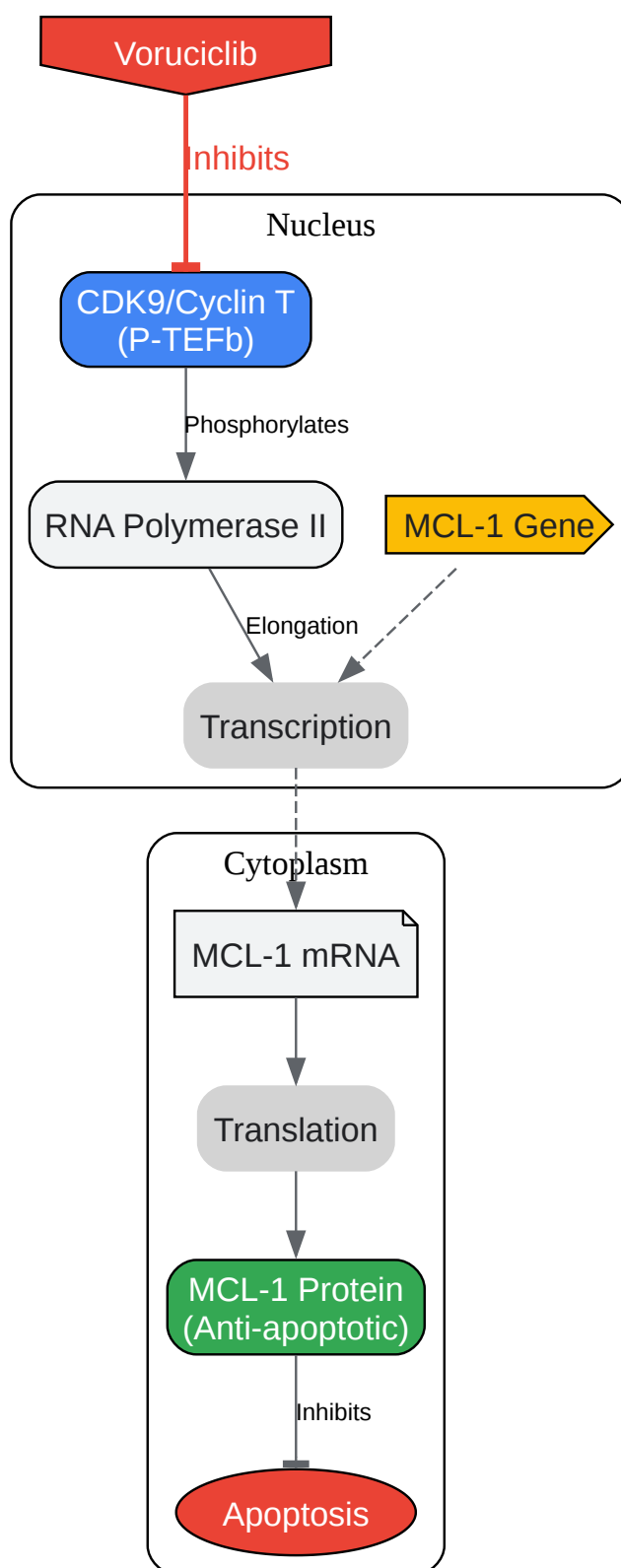
## Visualized Workflows and Pathways

The following diagrams illustrate the operational workflow for handling **Voruciclib** and its targeted signaling pathway.



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Caption: Operational workflow for the safe handling of **Voruciclib**.



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Caption: **Voruciclib** inhibits CDK9, leading to decreased MCL-1 and apoptosis.

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## References

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